

Application Notes: (1R,2S)-2-Aminocyclopentanol Hydrochloride as a Chiral Building Block

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Compound of Interest

Compound Name: (1R,2S)-2-Aminocyclopentanol hydrochloride

Cat. No.: B111749

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(1R,2S)-2-Aminocyclopentanol hydrochloride is a versatile chiral building block valued in pharmaceutical research and asymmetric synthesis. Its rigid cyclopentane framework and the *cis*-relationship between the amino and hydroxyl groups make it a powerful tool for inducing stereoselectivity in chemical reactions. This compound serves as a crucial intermediate for creating enantiomerically pure molecules, which is a critical requirement in drug development to ensure therapeutic efficacy and minimize potential side effects.^{[1][2]}

The primary application of (1R,2S)-2-aminocyclopentanol lies in its conversion into chiral auxiliaries. Chiral auxiliaries are covalently attached to a substrate molecule to control the stereochemical outcome of a subsequent reaction. After the desired stereochemistry is established, the auxiliary can be cleaved and recovered. This aminocyclopentanol derivative has been effectively used to create oxazolidinone auxiliaries for highly diastereoselective alkylation and aldol reactions.^[2]

Beyond its role in chiral auxiliaries, this building block is also utilized in the synthesis of complex biologically active molecules and as a precursor for chiral ligands in metal-catalyzed asymmetric reactions.^[3] Its hydrochloride salt form enhances stability and solubility, simplifying its handling and integration into various synthetic routes.^[1]

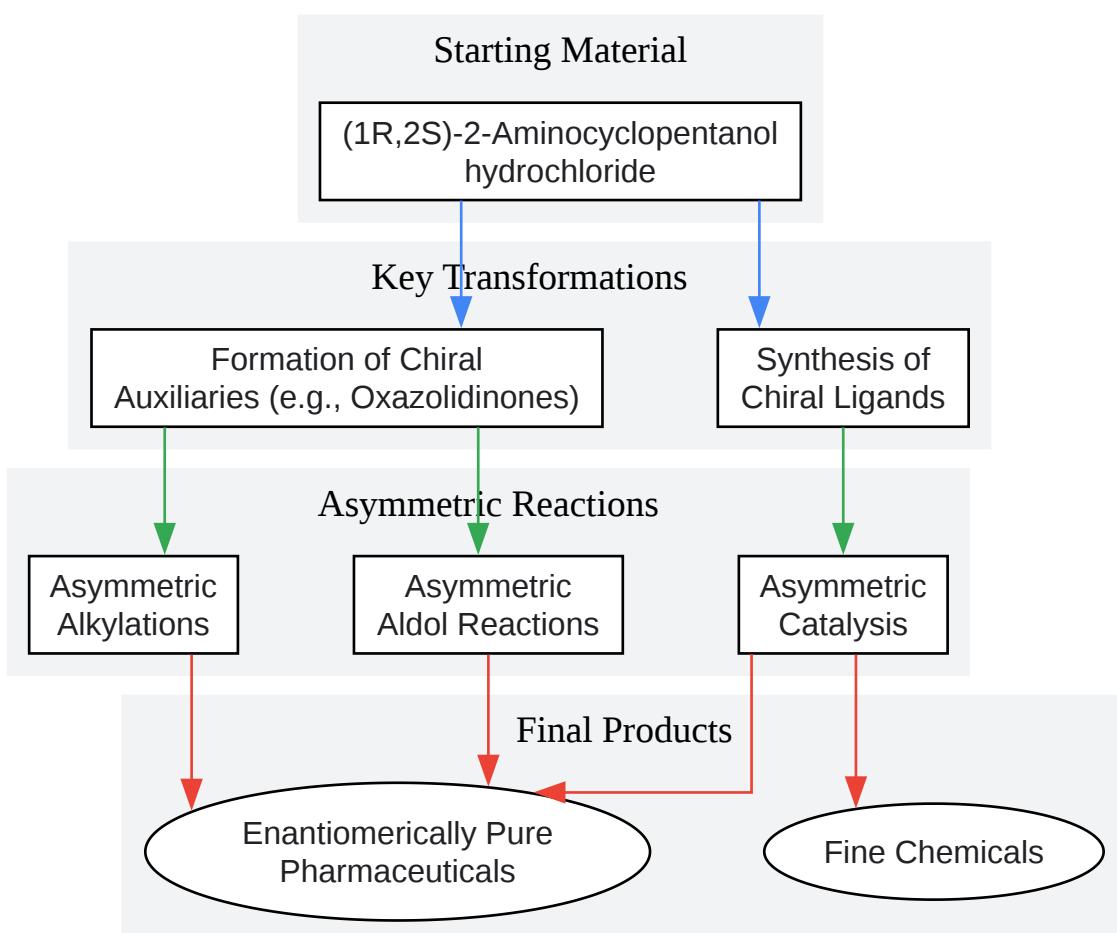
Physicochemical Properties

A clear understanding of the physicochemical properties of **(1R,2S)-2-Aminocyclopentanol hydrochloride** is essential for its effective use in synthesis.

Property	Value
CAS Number	137254-03-6[4]
Molecular Formula	C ₅ H ₁₂ ClNO[4]
Molecular Weight	137.61 g/mol [4]
Appearance	White to light yellow solid
Purity	≥97%[4]
Storage	Store at room temperature[4]

Core Applications and Utility

The utility of **(1R,2S)-2-Aminocyclopentanol hydrochloride** stems from its ability to be transformed into various chiral intermediates, primarily chiral auxiliaries and ligands, which then guide the stereochemistry of subsequent reactions to produce enantiomerically pure target molecules for pharmaceutical development.



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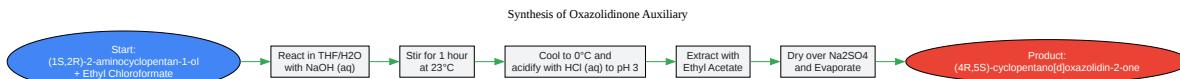
Utility of (1R,2S)-2-Aminocyclopentanol HCl.

Experimental Protocols

The following protocols are adapted from literature and demonstrate the use of the enantiomer, (1S,2R)-2-aminocyclopentan-1-ol, in forming a chiral auxiliary and its subsequent use in asymmetric synthesis.^[2] The procedures are directly applicable to the (1R,2S)-enantiomer, which would lead to the opposite enantiomers of the final products.

Protocol 1: Preparation of Chiral Auxiliary (4R,5S)-cyclopentano[d]oxazolidin-2-one

This protocol details the synthesis of the key chiral auxiliary from the aminocyclopentanol.



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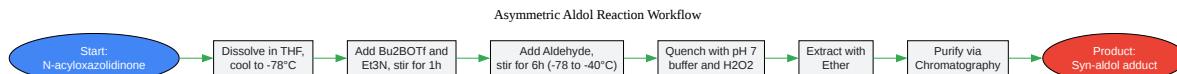
Workflow for Chiral Auxiliary Synthesis.

Methodology:

- To a stirred solution of (1S,2R)-2-aminocyclopentan-1-ol ethyl ester (2.08 g, 13.1 mmol) in THF (2 mL) at 23°C, add 1 M aqueous NaOH solution (26.2 mL).[\[2\]](#)
- Stir the resulting mixture for 1 hour.
- Cool the reaction mixture to 0°C and carefully acidify with 1 N aqueous HCl to a pH of 3.[\[2\]](#)
- Extract the mixture thoroughly with ethyl acetate (3 x 25 mL).
- Combine the organic layers, dry over anhydrous Na₂SO₄, and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the product via silica gel chromatography to obtain (4R,5S)-cyclopentano[d]oxazolidin-2-one.

Protocol 2: Asymmetric Aldol Reaction

This protocol describes the use of the chiral auxiliary in an asymmetric aldol reaction to produce syn-aldol products with high diastereoselectivity.



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